

2-CHLORO-1,1-DIETHOXYETHANE synthesis from acetaldehyde diethanol chlorination

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Compound of Interest

Compound Name: 2-CHLORO-1,1-DIETHOXYETHANE

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An In-depth Technical Guide to the Synthesis of **2-Chloro-1,1-diethoxyethane**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis of **2-chloro-1,1-diethoxyethane**, a valuable intermediate in organic synthesis. This document details two primary synthetic routes: the direct chlorination of acetaldehyde diethyl acetal and a method commencing with vinyl acetate. It includes detailed experimental protocols, quantitative data, reaction mechanisms, and essential safety information.

Synthetic Routes and Mechanisms

2-Chloro-1,1-diethoxyethane, also known as chloroacetaldehyde diethyl acetal, can be synthesized through two main pathways. The choice of route may depend on the availability of starting materials, desired scale, and safety considerations.

Route 1: Chlorination of Acetaldehyde Diethyl Acetal

This method involves the direct chlorination of acetaldehyde diethyl acetal. The reaction is a free-radical substitution on the alpha-carbon of the ethyl group.

The mechanism proceeds via the initiation of a chlorine radical, which then abstracts a hydrogen atom from the carbon adjacent to the acetal group, followed by reaction with molecular chlorine to yield the product and a new chlorine radical.

Route 2: Synthesis from Vinyl Acetate, Ethanol, and Chlorine

A common industrial method involves the reaction of vinyl acetate with chlorine in the presence of excess ethanol. This reaction proceeds through an initial addition of chlorine to the double bond of vinyl acetate to form an unstable 1,2-dichloroethyl acetate intermediate. This intermediate then reacts with ethanol to yield **2-chloro-1,1-diethoxyethane**, along with ethyl acetate and hydrogen chloride as byproducts.

Quantitative Data

The following tables summarize the key quantitative data associated with the synthesis of **2-chloro-1,1-diethoxyethane** and its physical properties.

Table 1: Reaction Parameters

Parameter	Route 1: Chlorination of Acetaldehyde Diethyl Acetal	Route 2: Synthesis from Vinyl Acetate
Stoichiometry	Acetaldehyde diethyl acetal: Chlorine (1:1 molar ratio)[1]	Vinyl acetate: Chlorine (stoichiometric amounts) in excess ethanol[2]
Temperature	40-45°C[1][3]	< 20°C, typically 0-2°C[2]
Yield	~70%[1]	> 90%[2]
Neutralizing Agent	Sodium ethoxide or Sodium carbonate[1][3]	Calcium oxide or Calcium carbonate[2]

Table 2: Physical and Chemical Properties of **2-Chloro-1,1-diethoxyethane**

Property	Value
Molecular Formula	C ₆ H ₁₃ ClO ₂ [4]
Molecular Weight	152.62 g/mol [4][5]
Boiling Point	157°C[4]
Flash Point	29°C (84.2°F)[6]
Density	1.010 g/cm ³ [6]
Solubility in Water	1.8 g/L[3]

Experimental Protocols

Protocol for Route 1: Chlorination of Acetaldehyde Diethyl Acetal

This protocol is based on established laboratory procedures.[1][3]

Materials:

- Acetaldehyde diethyl acetal
- Gaseous chlorine
- Sodium carbonate (or sodium ethoxide in anhydrous ethanol)
- Anhydrous sodium carbonate
- Reaction vessel with stirring and cooling capabilities
- Gas inlet tube
- Distillation apparatus

Procedure:

- Charge the reaction vessel with 1 mole of acetaldehyde diethyl acetal.

- With continuous stirring and cooling, pass 1 mole of gaseous chlorine through the acetal. Maintain the reaction temperature at 40-45°C. The progress of the reaction can be monitored by the increase in the relative density of the reaction solution to 1.10-1.12 (at 35°C).[3]
- Once the chlorination is complete, eliminate any residual chlorine and hydrogen chloride, for instance, by bubbling an inert gas through the mixture.
- Neutralize the reaction mixture by adding sodium carbonate at 25°C until the cessation of carbon dioxide evolution.[3] Alternatively, 1 mole of sodium ethoxide in anhydrous ethanol can be added.[1]
- Filter the neutralized mixture.
- Dry the filtrate with anhydrous sodium carbonate.
- Filter again to remove the drying agent.
- Purify the crude product by fractional distillation to obtain **2-chloro-1,1-diethoxyethane** (boiling point: 157°C).[1]

Protocol for Route 2: Synthesis from Vinyl Acetate

This protocol is adapted from patented industrial processes.[2][7]

Materials:

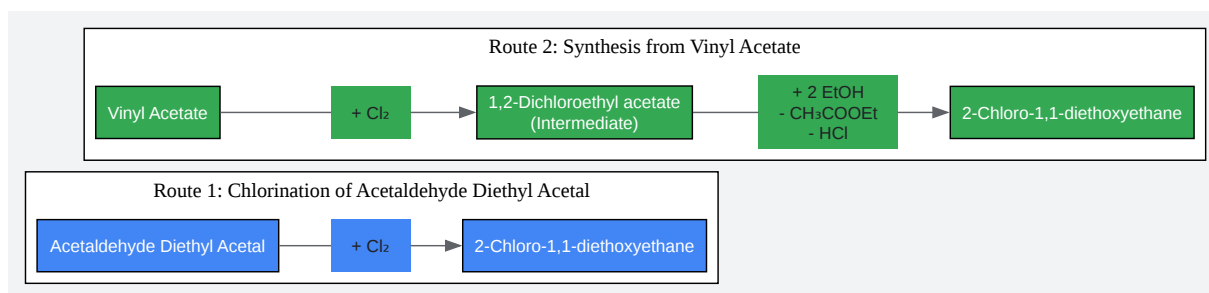
- Vinyl acetate
- Anhydrous ethanol
- Chlorine gas
- Calcium oxide (or other suitable solid base)
- Reaction vessel with stirring, cooling, and gas inlet/outlet
- Distillation apparatus

Procedure:

- Charge the reaction vessel with an excess of anhydrous ethanol.
- Cool the ethanol to a temperature below 20°C, ideally between 0°C and 2°C.[2]
- Simultaneously and slowly, introduce stoichiometric amounts of vinyl acetate and chlorine gas into the cooled ethanol with vigorous stirring. Maintain the low temperature throughout the addition.
- After the addition is complete, distill off the low-boiling fractions (such as ethyl acetate and unreacted starting materials) at atmospheric pressure, keeping the temperature around 60°C.[2]
- Cool the remaining liquid residue and neutralize it by adding a solid base like calcium oxide while maintaining the temperature between 20°C and 60°C, until the aqueous extract has a pH greater than 5.[2]
- After neutralization, two liquid phases will form. Separate the upper organic layer.
- Purify the crude product by fractional distillation to yield pure **2-chloro-1,1-diethoxyethane**.

Visualizations

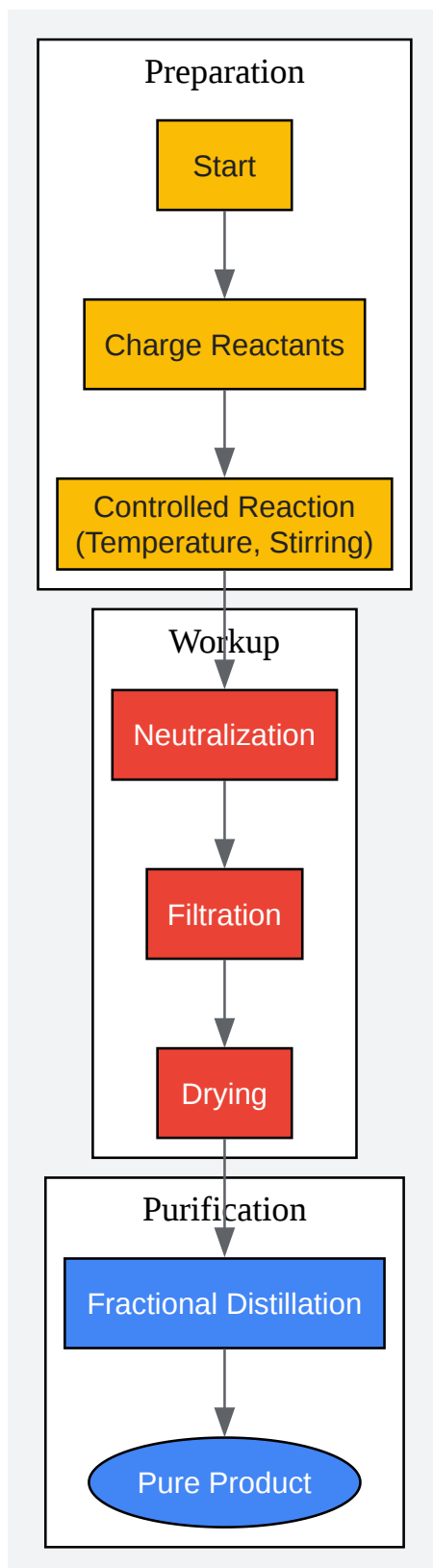
Reaction Pathways



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Caption: Synthetic routes to **2-chloro-1,1-diethoxyethane**.

Experimental Workflow



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Caption: General experimental workflow for synthesis.

Safety Information

2-Chloro-1,1-diethoxyethane:

- Hazards: Flammable liquid and vapor. Harmful if swallowed. Causes skin and serious eye irritation. May cause respiratory irritation.[6]
- GHS Pictograms:
 - Flame (Flammable)
 - Exclamation Mark (Harmful/Irritant)
- Precautionary Statements: Keep away from heat, sparks, open flames, and hot surfaces. Avoid breathing vapors. Wash skin thoroughly after handling. Wear protective gloves and eye protection.[6][8]

Reactants:

- Acetaldehyde: Extremely flammable liquid and vapor. Harmful if swallowed. Suspected of causing genetic defects and cancer.
- Ethanol: Highly flammable liquid and vapor. Causes serious eye irritation.
- Chlorine: Fatal if inhaled. Causes severe skin burns and eye damage. Very toxic to aquatic life.
- Vinyl Acetate: Highly flammable liquid and vapor. May cause cancer.

Handling and Storage: All manipulations should be carried out in a well-ventilated fume hood. Personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, is mandatory. Store all chemicals in tightly closed containers in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and acids.[6] **2-Chloro-1,1-diethoxyethane** is reported to be stable under normal storage conditions.[3]

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